

A Comparative Guide to Inter-Laboratory Analysis of N-Nitroso Teneligliptin

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-Nitroso Teneligliptin*

Cat. No.: *B15815943*

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Abstract

The emergence of nitrosamine impurities, such as **N-Nitroso Teneligliptin**, in pharmaceutical products necessitates robust, reproducible, and highly sensitive analytical methods for patient safety.[1][2][3] **N-Nitroso Teneligliptin** is a nitrosamine drug substance-related impurity (NDSRI) that can form during the manufacturing process or storage of Teneligliptin.[4][5][6] This guide presents a comprehensive framework for conducting an inter-laboratory comparison to validate and harmonize the analytical methodologies for the quantification of **N-Nitroso Teneligliptin**. We detail the study design, compare two prevalent analytical techniques—Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography with Mass Spectrometry (GC-MS)—and provide a blueprint for statistical analysis and data interpretation. This document is intended for researchers, quality control analysts, and drug development professionals to ensure consistent and accurate monitoring of this critical impurity.

Introduction: The Imperative for Nitrosamine Control

Nitrosamine impurities are classified as probable human carcinogens, prompting stringent regulatory oversight from global health authorities like the FDA and EMA.[1][3][7] The

International Council for Harmonisation (ICH) M7(R2) guideline provides a framework for assessing and controlling these DNA-reactive impurities to limit potential carcinogenic risk.[1][8][9] The control of **N-Nitroso Teneligliptin**, an NDSRI, is critical for the safety and quality of Teneligliptin-containing medicines.[4][5]

An inter-laboratory comparison is the gold standard for assessing the reproducibility and reliability of an analytical method across different testing environments.[10][11][12] It serves to validate the method's robustness, identify potential sources of variability, and ensure that all participating laboratories can achieve comparable results, a cornerstone of regulatory compliance and product quality assurance.[11][13][14]

Inter-Laboratory Study Design

A well-designed study is paramount for generating meaningful and comparable data. The following sections outline the critical components of the study design.

Objective

The primary objective of this inter-laboratory study is to assess the precision (repeatability and reproducibility) and accuracy of two distinct analytical methods for the quantification of **N-Nitroso Teneligliptin** in Teneligliptin drug substance.

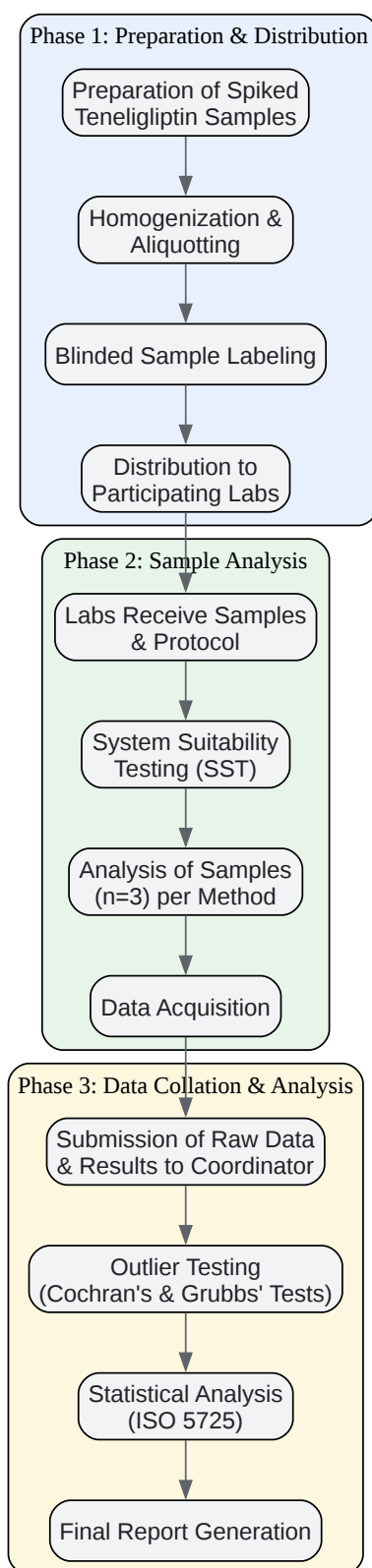
Study Participants & Materials

- Participating Laboratories: A minimum of five qualified pharmaceutical analysis laboratories should be included to ensure statistical significance.
- Test Samples:
 - Blank (Placebo): Teneligliptin drug substance confirmed to be free of **N-Nitroso Teneligliptin**.
 - Spiked Samples: Homogenized Teneligliptin drug substance spiked with a certified **N-Nitroso Teneligliptin** reference standard[5][15] at three concentration levels:
 - Low Level: Near the Limit of Quantitation (LOQ).
 - Mid Level: 50% of the specification limit.

- High Level: 100% of the specification limit (e.g., based on an acceptable intake (AI) limit).[\[16\]](#)
- Reference Standard: A well-characterized, high-purity **N-Nitroso Teneligliptin** standard is essential for accurate quantification.[\[5\]](#)[\[15\]](#)

Overall Workflow

The workflow ensures a systematic and controlled comparison, from sample distribution to final data analysis.



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Caption: Inter-laboratory study workflow from sample preparation to final reporting.

Analytical Methodologies

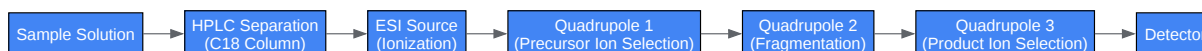
The study will compare two widely used techniques for trace-level impurity analysis.[17][18][19] Tandem quadrupole mass spectrometry is often the preferred method for quantification due to its high sensitivity and selectivity.[20]

Method A: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a highly sensitive and specific technique, making it ideal for detecting trace-level nitrosamine impurities.[2][20]

- Sample Preparation:
 - Accurately weigh 50 mg of the Teneligliptin sample into a 50 mL volumetric flask.
 - Dissolve and dilute to volume with a diluent (e.g., 50:50 Methanol:Water).
 - Vortex for 1 minute and centrifuge at 4000 rpm for 10 minutes.
 - Transfer the supernatant into an HPLC vial for analysis.
- System Suitability Test (SST): Before sample analysis, inject a standard solution to verify system performance (e.g., peak symmetry, signal-to-noise ratio, and retention time precision). This ensures the trustworthiness of the acquired data.
- LC-MS/MS Conditions:
 - Column: A reversed-phase C18 column (e.g., 100 x 2.1 mm, 1.8 μ m) is chosen for its ability to retain and separate the target analyte from the drug substance matrix.
 - Mobile Phase: A gradient of (A) 0.1% Formic Acid in Water and (B) 0.1% Formic Acid in Acetonitrile. The formic acid aids in the protonation of the analyte for positive ion mode mass spectrometry.
 - Ionization Mode: Electrospray Ionization (ESI) in Positive Mode is selected as it provides efficient ionization for **N-Nitroso Teneligliptin**.

- MRM Transitions: Monitor at least two specific Multiple Reaction Monitoring (MRM) transitions (one for quantification, one for qualification) to ensure high selectivity and prevent false positives.



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Caption: Workflow for the LC-MS/MS analytical method.

Method B: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is another powerful technique for nitrosamine analysis, particularly for more volatile compounds. Headspace GC can be employed to minimize matrix effects.

- Sample Preparation:
 - Accurately weigh 100 mg of the Teneligliptin sample into a 20 mL headspace vial.
 - Add a suitable high-boiling point solvent (e.g., DMSO).
 - Seal the vial and place it in the headspace autosampler.
- GC-MS Conditions:
 - Inlet: Splitless mode to maximize sensitivity.
 - Column: A mid-polarity column (e.g., 5% phenyl-methylpolysiloxane) provides good selectivity for nitrosamines.
 - Carrier Gas: Helium at a constant flow rate.
 - Ionization: Electron Ionization (EI) at 70 eV.

- MS Mode: Selected Ion Monitoring (SIM) of characteristic fragment ions for **N-Nitroso Teneligliptin**.

Data Analysis and Acceptance Criteria

Statistical analysis will be performed in accordance with ISO 5725 guidelines to determine the method's performance.[\[21\]](#)[\[22\]](#)[\[23\]](#)

- Outlier Identification: Before statistical analysis, data from each laboratory will be screened for outliers using Cochran's test (for variance) and Grubbs' test (for means).[\[10\]](#)[\[24\]](#) Any identified outliers must be investigated and justified before exclusion.
- Calculation of Performance Metrics:
 - Repeatability (r): The variation in measurements taken by a single laboratory under the same conditions. Calculated from the within-laboratory standard deviation (s_r).
 - Reproducibility (R): The variation in measurements taken by different laboratories. Calculated from the between-laboratory standard deviation (s_L) and the within-laboratory standard deviation (s_r).
- Acceptance Criteria:
 - The relative standard deviation for reproducibility (%RSD_R) should ideally be ≤ 20%.
 - The recovery of the spiked analyte at each level should be within 70-130%.

Hypothetical Results and Discussion

The following tables summarize hypothetical data from a five-laboratory study to illustrate the comparison.

Table 1: Reported Concentrations of **N-Nitroso Teneligliptin** (ng/mg of Teneligliptin)

Laboratory	Method	Low Level (Spike: 1 ng/mg)	Mid Level (Spike: 5 ng/mg)	High Level (Spike: 10 ng/mg)
Lab 1	LC-MS/MS	0.95	4.90	9.85
	GC-MS	1.10	5.25	10.50
Lab 2	LC-MS/MS	0.98	5.05	10.10
	GC-MS	1.05	4.80	9.60
Lab 3	LC-MS/MS	1.02	5.10	9.90
	GC-MS	1.20	5.30	10.80
Lab 4	LC-MS/MS	0.93	4.85	9.70
	GC-MS	0.95	4.70	9.40
Lab 5	LC-MS/MS	1.05	5.15	10.20

|| GC-MS | 1.15 | 5.40 | 10.60 |

Table 2: Statistical Summary of Method Performance

Parameter	LC-MS/MS	GC-MS	Comments
Mean Recovery (Mid Level)	100.1%	102.1%	Both methods show excellent accuracy.
Repeatability RSD (RSDr)	4.5%	6.8%	LC-MS/MS demonstrates superior intra-lab precision.
Reproducibility RSD (RSDR)	7.2%	12.5%	LC-MS/MS shows better inter-lab agreement.

| Sensitivity (LOQ) | ~0.5 ng/mg | ~0.8 ng/mg | LC-MS/MS is inherently more sensitive. |

Discussion of Results

Based on the hypothetical data, the LC-MS/MS method demonstrates superior performance with better precision (both repeatability and reproducibility) and higher sensitivity compared to the GC-MS method. The lower %RSD_R for LC-MS/MS suggests it is a more robust method, less susceptible to variations in laboratory environment or operator technique. While both methods provide acceptable accuracy, the higher variability in the GC-MS results could stem from factors such as inlet discrimination or thermal degradation of the analyte. For routine quality control of **N-Nitroso Teneligliptin** at very low levels, the LC-MS/MS method is the recommended approach.[\[25\]](#)

Conclusion and Recommendations

This guide provides a comprehensive framework for conducting an inter-laboratory comparison for the analysis of **N-Nitroso Teneligliptin**. The successful execution of such a study is critical for establishing a validated, harmonized analytical method suitable for regulatory submission and routine quality control.

Key Recommendations:

- **Method of Choice:** Based on performance characteristics, LC-MS/MS is the recommended method for the sensitive and robust quantification of **N-Nitroso Teneligliptin**.
- **Protocol Harmonization:** A detailed, unambiguous analytical protocol is essential to minimize inter-laboratory variability.
- **Continuous Monitoring:** Laboratories should participate in ongoing proficiency testing to ensure continued competence and data reliability.[\[14\]](#)

By adhering to these principles, the pharmaceutical industry can ensure the safety and quality of medicines by accurately controlling the levels of potentially harmful nitrosamine impurities.

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